

# (Z)-8-Dodecenyl acetate CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Z)-8-Dodecenyl acetate

Cat. No.: B1677465

[Get Quote](#)

## An In-depth Technical Guide to (Z)-8-Dodecenyl Acetate

Authored for Researchers, Scientists, and Drug Development Professionals

### Abstract

**(Z)-8-Dodecenyl acetate**, a vital semiochemical, is the primary component of the sex pheromone for numerous lepidopteran species, most notably the Oriental fruit moth (*Grapholita molesta*). This technical guide provides a comprehensive overview of its chemical properties, synthesis, biological function, and the experimental methodologies used in its study. The information is intended to serve as a foundational resource for researchers in chemical ecology, pest management, and drug development.

### Chemical and Physical Properties

**(Z)-8-Dodecenyl acetate** is a straight-chain monounsaturated ester. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	28079-04-1	[1][2][3][4][5]
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>2</sub>	[1][3][6]
Molecular Weight	226.35 g/mol	[1][6]
Appearance	Colorless to pale yellow clear liquid	[7]
Boiling Point	102-103 °C at 2 Torr	[3][8]
Density	0.881 g/cm <sup>3</sup>	[3][8]
logP	4.8	[6]
Solubility	Slightly soluble in DMSO and water	[3]

## Synthesis of (Z)-8-Dodecenyl Acetate

The stereoselective synthesis of **(Z)-8-Dodecenyl acetate** is crucial for obtaining a biologically active product. Several synthetic routes have been developed, often involving the creation of the Z-configured double bond as a key step.

One common strategy involves the stereoselective reduction of an alkyne precursor. A practical synthesis starts from 1,8-octanediol, which undergoes mono-esterification and subsequent oxidation to yield an aldehyde. A Wittig reaction is then employed to form the carbon skeleton with the desired double bond geometry.

Another approach utilizes (Z,E,E)-1,5,9-cyclododecatriene as a starting material, which is converted to (Z)-8-dodecen-1-ol through a series of reactions including epoxidation, reduction, and oxidative cleavage, followed by acetylation to yield the final product.[2] A further method involves a C<sub>3</sub>+C<sub>6</sub>=C<sub>9</sub> and C<sub>9</sub>+C<sub>3</sub>=C<sub>12</sub> coupling scheme starting from 2-propyn-1-ol and 1,6-hexanediol.[1] The key step is the stereoselective reduction of an acetylenic intermediate, 8-dodecyn-1-yl acetate, using a P-2 nickel catalyst to yield the (Z)-isomer with high purity.[1]

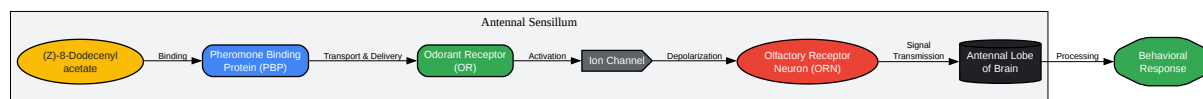
## Biological Function and Mechanism of Action

**(Z)-8-Dodecenyl acetate** is a primary sex pheromone component for several moth species, including the Oriental fruit moth (*Grapholita molesta*), the plum fruit moth (*Cydia funebrana*), and the macadamia nut borer (*Cryptophlebia ombrodelta*).<sup>[2][4]</sup> Female moths release a specific blend of pheromones to attract males for mating. The precise ratio of **(Z)-8-Dodecenyl acetate** to other minor components, such as its (E)-isomer and (Z)-8-dodecen-1-ol, is often critical for species-specific attraction and reproductive isolation.

The mechanism of action involves the detection of the pheromone molecules by specialized olfactory receptor neurons (ORNs) located in the antennae of the male moth. This interaction initiates a signal transduction cascade, leading to the generation of an electrical signal that is transmitted to the brain, ultimately resulting in a behavioral response, such as upwind flight towards the pheromone source.

## Pheromone Signaling Pathway

The following diagram illustrates the generalized signaling pathway for pheromone perception in an insect.



[Click to download full resolution via product page](#)

**Caption:** Generalized pheromone signaling pathway in a male moth.

## Experimental Protocols

Detailed methodologies are essential for the accurate study and application of **(Z)-8-Dodecenyl acetate**. The following sections describe key experimental procedures.

## Synthesis of (Z)-8-Dodecenyl Acetate via Alkyne Reduction

This protocol outlines a laboratory-scale synthesis.

Materials:

- 8-Dodecyn-1-ol
- Acetic anhydride
- Pyridine
- Nickel(II) acetate tetrahydrate
- Sodium borohydride
- Ethylenediamine (EDA)
- Ethanol
- Diethyl ether
- Standard glassware and purification apparatus (e.g., chromatography column)

Procedure:

- Acetylation of 8-Dodecyn-1-ol: Dissolve 8-dodecyn-1-ol in pyridine and cool in an ice bath. Slowly add acetic anhydride. Stir the mixture overnight at room temperature. Extract the product, 8-dodecyn-1-yl acetate, with diethyl ether, wash with dilute HCl and brine, and dry over anhydrous magnesium sulfate. Purify by column chromatography.
- Preparation of P-2 Nickel Catalyst: In a flask under a nitrogen atmosphere, dissolve nickel(II) acetate tetrahydrate in ethanol. Add a solution of sodium borohydride in ethanol dropwise with vigorous stirring. A black precipitate of the P-2 nickel catalyst will form.
- Stereoselective Reduction: Add ethylenediamine (EDA) to the catalyst suspension. Then, add a solution of 8-dodecyn-1-yl acetate in ethanol. Stir the mixture under a hydrogen atmosphere (e.g., using a balloon) until the reaction is complete (monitored by GC).

- Work-up and Purification: Filter the reaction mixture through celite to remove the catalyst. Evaporate the solvent and purify the resulting **(Z)-8-Dodecenyl acetate** by column chromatography to achieve high isomeric purity.

## Electroantennography (EAG)

EAG is used to measure the electrical response of an insect's antenna to volatile compounds.

Materials:

- Live male moths
- Tungsten or glass capillary electrodes
- Saline solution (e.g., Ringer's solution)
- Micromanipulators
- Amplifier and data acquisition system
- Charcoal-filtered, humidified air delivery system
- **(Z)-8-Dodecenyl acetate** and other test compounds dissolved in a solvent (e.g., hexane)

Procedure:

- Antenna Preparation: Excise an antenna from a live moth and mount it between two electrodes filled with saline solution.
- Stimulus Delivery: Deliver a puff of air containing a known concentration of **(Z)-8-Dodecenyl acetate** over the antenna through the air delivery system.
- Data Recording: Record the resulting depolarization of the antennal membrane as an electrical signal (in millivolts). The amplitude of the response indicates the degree of antennal stimulation.
- Controls: Use a solvent blank as a negative control and a known strong attractant as a positive control.

## Field Trapping Assay

This assay evaluates the attractiveness of different pheromone blends in a natural environment.

Materials:

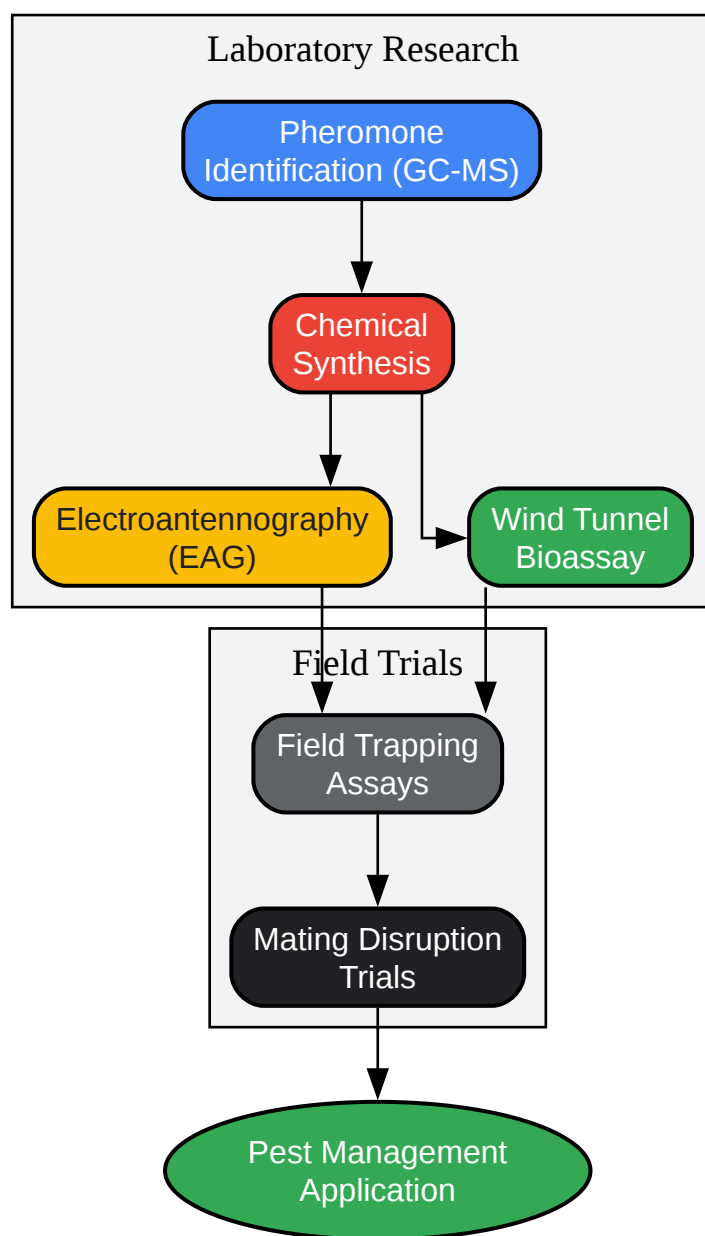
- Sticky traps
- Lures (e.g., rubber septa) baited with different ratios and concentrations of **(Z)-8-Dodecenyl acetate** and other compounds.
- Field plot with a known population of the target insect.

Procedure:

- **Trap Deployment:** Place the baited traps in the field in a randomized block design to minimize positional effects.
- **Monitoring:** Check the traps at regular intervals and count the number of captured male moths.
- **Data Analysis:** Statistically analyze the trap catch data to determine the most attractive pheromone blend.

## Experimental and Research Workflow

The following diagram illustrates a typical workflow for pheromone research, from identification to application.



[Click to download full resolution via product page](#)

**Caption:** Typical experimental workflow for pheromone research.

## Conclusion

**(Z)-8-Dodecenyl acetate** is a molecule of significant interest in chemical ecology and integrated pest management. A thorough understanding of its chemical properties, synthesis, and biological activity is crucial for the development of effective and environmentally benign pest control strategies. The experimental protocols and workflows described in this guide

provide a framework for researchers to further investigate and utilize this important semiochemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. scispace.com [scispace.com]
- 3. (Z)-8-DODECEN-1-YL ACETATE | 28079-04-1 [chemicalbook.com]
- 4. bcpc.org [bcpc.org]
- 5. Semiochemical compound: (Z)-8-Dodecenyl acetate | C<sub>14</sub>H<sub>26</sub>O<sub>2</sub> [pherobase.com]
- 6. 8-Dodecen-1-ol, 1-acetate, (8Z)- | C<sub>14</sub>H<sub>26</sub>O<sub>2</sub> | CID 5363377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. (Z)-8-dodecen-1-yl acetate, 28079-04-1 [thegoodscentscompany.com]
- 8. 8Z-Dodecenyl acetate - Kunming Biohome Technology Co. Ltd. [biohometech.com]
- To cite this document: BenchChem. [(Z)-8-Dodecenyl acetate CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677465#z-8-dodecenyl-acetate-cas-number-and-molecular-formula]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)